

Technical Guide: Physicochemical Properties of (S)-5-Aminopiperidin-2-one Hydrochloride

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Compound of Interest

Compound Name: (S)-5-aminopiperidin-2-one hydrochloride

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Introduction

(S)-5-aminopiperidin-2-one hydrochloride is a chiral heterocyclic compound of interest in medicinal chemistry and drug discovery. As a derivative of piperidinone, a common scaffold in pharmacologically active molecules, understanding its fundamental physicochemical properties is crucial for its potential development as a therapeutic agent. These properties govern its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. This technical guide provides a summary of the available physicochemical data for **(S)-5-aminopiperidin-2-one hydrochloride** and outlines standard experimental protocols for their determination.

Chemical Identity and Properties

A summary of the known identifying and physicochemical information for **(S)-5-aminopiperidin-2-one hydrochloride** is presented in Table 1. It is important to note that while basic identifiers are readily available, specific experimental values for several key physicochemical parameters are not widely reported in publicly accessible literature. The data presented are compiled from various chemical supplier databases.

Table 1: Physicochemical Properties of (S)-5-Aminopiperidin-2-one Hydrochloride

Property	Value	Source
Chemical Structure		-
Molecular Formula	C ₁₁ H ₁₁ ClN ₂ O	[1] [2] [3]
Molecular Weight	150.61 g/mol	[1] [2] [3]
CAS Number	672883-95-3	[2]
Appearance	Solid	[1]
Melting Point	Not reported	-
Aqueous Solubility	Not reported	-
pKa	Not reported	-

Experimental Protocols

Due to the lack of specific reported experimental data for several key properties of **(S)-5-aminopiperidin-2-one hydrochloride**, this section provides detailed, generalized methodologies for their determination. These protocols are standard in the field and can be readily adapted by researchers.

Melting Point Determination

The melting point of a solid crystalline substance is a key indicator of its purity.

Methodology: Capillary Melting Point Method

- Sample Preparation: A small amount of finely powdered **(S)-5-aminopiperidin-2-one hydrochloride** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- Apparatus: A calibrated melting point apparatus is used. The apparatus consists of a heated block or oil bath to ensure uniform heating and a thermometer or an electronic temperature sensor.
- Procedure:
 - The capillary tube containing the sample is placed in the heating block of the apparatus.
 - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
 - The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded. This range is reported as the melting point.
- Purity Indication: A sharp melting point (a narrow range of 1-2 °C) is indicative of a pure compound. Impurities tend to lower and broaden the melting range.

Aqueous Solubility Determination

Aqueous solubility is a critical parameter influencing the bioavailability of a drug candidate.

Methodology: Shake-Flask Method

- Preparation of Saturated Solution: An excess amount of **(S)-5-aminopiperidin-2-one hydrochloride** is added to a known volume of purified water or a relevant buffer solution (e.g., phosphate-buffered saline, pH 7.4) in a sealed container.
- Equilibration: The container is agitated in a constant temperature water bath (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, the undissolved solid is separated from the solution by centrifugation and/or filtration through a fine-pored, non-adsorptive filter.
- Quantification: The concentration of the dissolved compound in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Data Reporting: The solubility is reported in units of mass per volume (e.g., mg/mL or μ g/mL) or molarity (mol/L).

pKa Determination

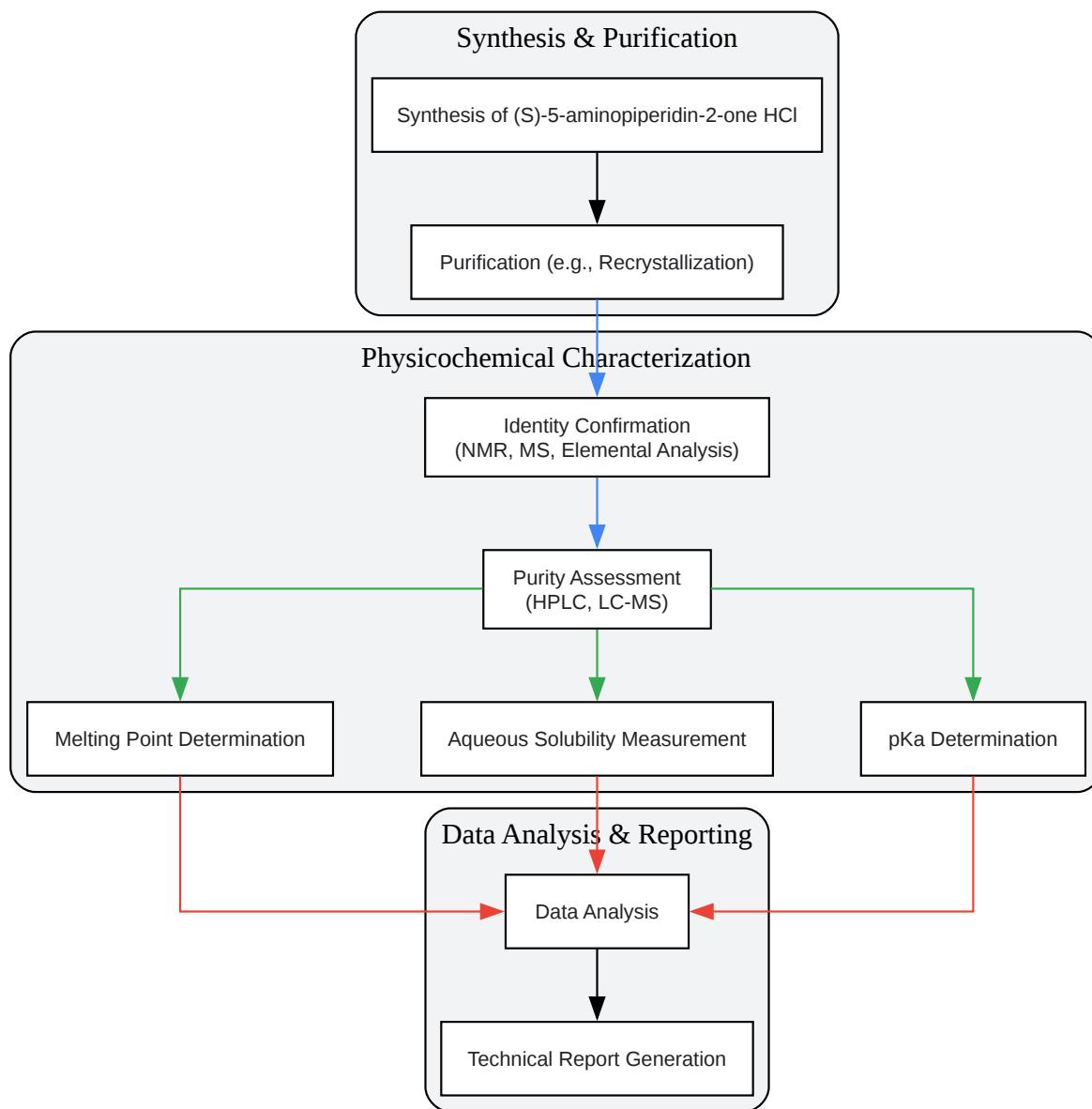
The pKa value(s) of an ionizable compound like **(S)-5-aminopiperidin-2-one hydrochloride** (which has a primary amine and an amide) dictates its charge state at different pH values, which in turn affects its solubility, permeability, and receptor binding.

Methodology: Potentiometric Titration

- Sample Preparation: A precisely weighed amount of **(S)-5-aminopiperidin-2-one hydrochloride** is dissolved in a known volume of purified water or a suitable co-solvent if aqueous solubility is low. The ionic strength of the solution is typically kept constant by adding a background electrolyte (e.g., KCl).
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH) for an acidic compound or a strong acid (e.g., 0.1 M HCl) for a basic compound. In this case, titration with a strong base would be appropriate to determine the pKa of the protonated amine.
- Data Collection: The pH of the solution is measured using a calibrated pH electrode after each incremental addition of the titrant. The volume of titrant added and the corresponding pH are recorded.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa value corresponds to the pH at the half-equivalence point, which is the point where half of the ionizable group has been neutralized. This can be determined from the inflection point of the first derivative of the titration curve.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physicochemical characterization of a new chemical entity like **(S)-5-aminopiperidin-2-one hydrochloride**.

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Caption: General workflow for the synthesis and physicochemical characterization of a chemical compound.

Biological Activity Context

While specific biological activity data for **(S)-5-aminopiperidin-2-one hydrochloride** is not readily available in the searched literature, the broader class of aminopiperidine derivatives has been investigated for various therapeutic applications. For instance, derivatives of aminopiperidine have shown potential as antibacterial and antifungal agents. The development of novel aminopiperidine derivatives has been explored for their activity against Gram-positive bacteria, including resistant strains. These activities are often attributed to the specific structural features of the piperidine ring and its substituents, which can allow for interactions with biological targets. Further research would be required to determine the specific biological activity profile of **(S)-5-aminopiperidin-2-one hydrochloride**.

Conclusion

This technical guide provides the foundational physicochemical information for **(S)-5-aminopiperidin-2-one hydrochloride** based on available data. It is evident that while the chemical identity of the compound is well-established, there is a significant gap in the publicly available, experimentally determined quantitative data for key properties such as melting point, aqueous solubility, and pKa. The provided standard experimental protocols offer a clear path for researchers to determine these crucial parameters, which are essential for advancing the study of this compound in the context of drug development. The logical workflow presented can guide the systematic characterization of this and similar molecules. Further investigation into the biological activities of **(S)-5-aminopiperidin-2-one hydrochloride** is warranted to explore its therapeutic potential.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (S)-5-Aminopiperidin-2-one Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b591980#physicochemical-properties-of-s-5-aminopiperidin-2-one-hydrochloride>

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